

# Application Note: LC-MS/MS Quantification of N-Caproyl Tyrosine in Biological Samples

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## Compound of Interest

Compound Name: Caproyl tyrosine

Cat. No.: B14697130

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## Introduction

**N-Caproyl Tyrosine** is an N-acyl amino acid, a class of lipid signaling molecules characterized by an amino acid headgroup linked to a fatty acid chain.[1] N-acyl amino acids are gaining interest in various research fields for their potential roles in a variety of physiological and pathological processes. Accurate and sensitive quantification of these molecules in biological matrices is crucial for understanding their function and for biomarker discovery. This application note describes a robust and sensitive method for the quantification of **N-Caproyl Tyrosine** in biological samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## Biological Significance

Tyrosine is a non-essential amino acid that is a precursor for several key neurotransmitters, including dopamine, norepinephrine, and epinephrine, which are vital for regulating mood, stress responses, and cognitive functions.[2] It is also a precursor to melanin, the pigment responsible for skin color.[2] The acylation of tyrosine with a caproyl group forms **N-Caproyl Tyrosine**, potentially modifying its biological activity and function. While the specific signaling pathways of **N-Caproyl Tyrosine** are still under investigation, N-acyl amino acids, in general, are known to be involved in inflammation, nociception, and metabolic regulation.

## Experimental Protocols

### Sample Preparation

A protein precipitation method is employed for the extraction of N-**Caproyl Tyrosine** from plasma samples.

Materials:

- Human plasma
- N-**Caproyl Tyrosine** standard
- Isotopically labeled internal standard (e.g., N-**Caproyl Tyrosine**-d4)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Centrifuge

Procedure:

- Pipette 100 µL of plasma sample into a 1.5 mL microcentrifuge tube.
- Add 10 µL of the internal standard working solution.
- Add 300 µL of ice-cold acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the initial mobile phase (95:5 Water:Acetonitrile with 0.1% Formic Acid).

- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

Liquid Chromatography Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu$ L
- Column Temperature: 40°C
- Gradient:
  - 0-1 min: 5% B
  - 1-8 min: 5-95% B
  - 8-10 min: 95% B
  - 10-10.1 min: 95-5% B
  - 10.1-15 min: 5% B

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive

- Scan Type: Multiple Reaction Monitoring (MRM)
- Source Temperature: 500°C
- IonSpray Voltage: 5500 V
- Curtain Gas: 30 psi
- Collision Gas: 8 psi
- MRM Transitions:
  - **N-Caproyl Tyrosine**: To be determined empirically (e.g., Precursor ion  $[M+H]^+$  -> Product ion)
  - **N-Caproyl Tyrosine-d4 (IS)**: To be determined empirically (e.g., Precursor ion  $[M+H]^+$  -> Product ion)

## Quantitative Data Summary

The following tables represent expected performance characteristics of the method. Actual values should be determined during method validation.

Table 1: Calibration Curve for N-Caproyl Tyrosine

Concentration (ng/mL)	Peak Area Ratio (Analyte/IS)
1	Value
5	Value
10	Value
50	Value
100	Value
500	Value
1000	Value
Linearity ( $r^2$ )	>0.99

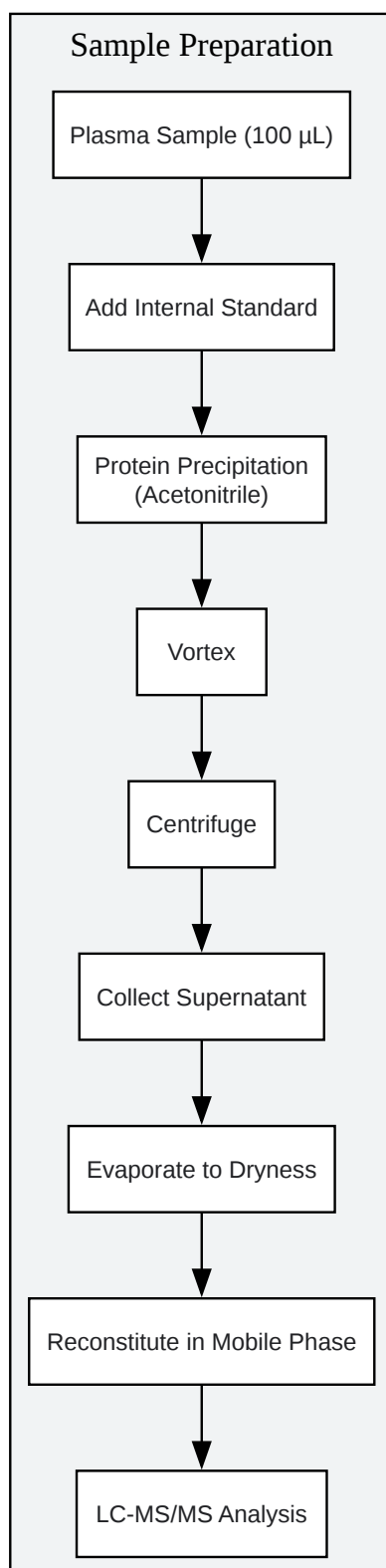
Table 2: Precision and Accuracy

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
LLOQ	1	<20	<20	80-120
Low QC	3	<15	<15	85-115
Mid QC	75	<15	<15	85-115
High QC	750	<15	<15	85-115

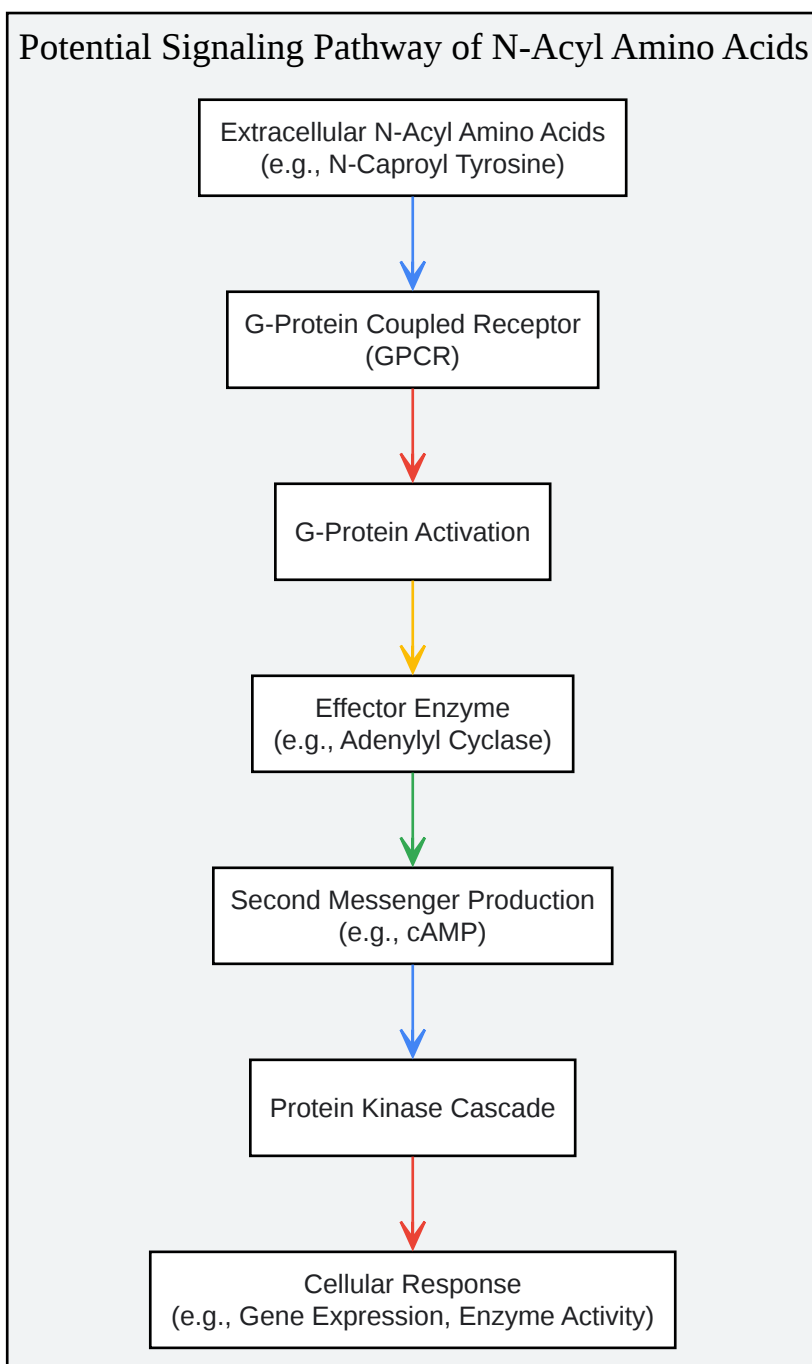
Table 3: Recovery

Analyte	Concentration (ng/mL)	Recovery (%)
N-Caproyl Tyrosine	10	>85
N-Caproyl Tyrosine	500	>85

## Visualizations



## Potential Signaling Pathway of N-Acyl Amino Acids



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## References

- 1. High-Performance Liquid Chromatography Tandem Mass Spectrometry Method for the Analysis of N-Oleoyl Glycine and N-Oleoyl Alanine in Brain and Plasma - PMC [pmc.ncbi.nlm.nih.gov]
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